

Application Note: Analysis of Ethofumesate Residue in Soil using HPLC-UV

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Compound of Interest		
Compound Name:	Ethofumesate	
Cat. No.:	B166128	Get Quote

Introduction

Ethofumesate is a selective systemic herbicide used for the control of a wide range of grass and broadleaf weeds in crops such as sugar beet, fodder beet, and ryegrass.[1][2] Due to its persistence in soil and potential to contaminate groundwater, monitoring its residue levels is crucial for environmental safety.[3][4] This application note details a robust and sensitive method for the quantitative analysis of **ethofumesate** residues in soil using High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection. The described protocol is intended for researchers, scientists, and professionals in the field of environmental science and drug development.

Principle

The method involves the extraction of **ethofumesate** from soil samples using an organic solvent mixture, followed by a cleanup step to remove interfering co-extractives. The purified extract is then analyzed by reversed-phase HPLC (RP-HPLC) with a UV detector. Quantification is achieved by comparing the peak area of **ethofumesate** in the sample to that of a known standard.

Experimental Protocols

1. Apparatus and Reagents

Methodological & Application





- High-Performance Liquid Chromatograph (HPLC) system equipped with a UV detector, pump, and autosampler.
- ODS-II C-18 analytical column (250 x 4.6 mm i.d., 5 μm particle size).[5]
- Rotary evaporator.
- Orbital shaker.
- Solid-Phase Extraction (SPE) manifold and cartridges.
- Analytical balance.
- Glassware (flasks, beakers, vials).
- Syringe filters (0.22 μm PTFE).
- Ethofumesate analytical standard (99.2% purity).
- HPLC grade methanol, acetone, and water.
- · Dichloromethane (analytical grade).
- Anhydrous sodium sulfate.
- 2. Standard Solution Preparation

A stock solution of **ethofumesate** (100 μ g/mL) is prepared by dissolving 10 mg of the analytical standard in 100 mL of methanol. Working standard solutions are then prepared by serial dilution of the stock solution with the mobile phase to create a calibration curve (e.g., 0.002, 0.01, 0.1, 0.5, 1.0, 5.0, and 10.0 μ g/mL).

- 3. Sample Preparation (Extraction and Cleanup)
- Soil Sampling and Preparation: Collect soil samples from a depth of 0-15 cm. Air-dry the samples, gently crush them, and pass them through a 2 mm sieve to ensure homogeneity.



- Extraction: Weigh 20 g of the prepared soil sample into a conical flask. Add 75 mL of an acetone:methanol (5:1 v/v) solvent mixture.
- Shake the flask on an orbital shaker for 30 minutes. Repeat the extraction process two more times with fresh solvent.
- Combine the extracts and filter them.
- Cleanup: The combined extract is subjected to cleanup using Solid-Phase Extraction (SPE) to remove interfering substances.
- Concentrate the cleaned extract to near dryness using a rotary evaporator at 40°C.
- Re-dissolve the residue in 1 mL of HPLC-grade methanol.
- Filter the final solution through a 0.22 μm PTFE syringe filter into an HPLC vial prior to analysis.

4. HPLC-UV Analysis

The instrumental analysis is performed under the following conditions:

Parameter	Value
Column	ODS-II C-18 (250 x 4.6 mm, 5 μm)
Mobile Phase	Methanol:Water (70:30, v/v)
Flow Rate	1.0 mL/min
Injection Volume	5 μL
UV Detection Wavelength	280 nm
Column Temperature	26 ± 1 °C

Data Presentation

Method Validation Parameters



The analytical method is validated for its linearity, limit of detection (LOD), limit of quantification (LOQ), accuracy (as recovery), and precision (as relative standard deviation, RSD).

Table 1: Linearity and Correlation

Analyte	Concentration Range (μg/mL)	Correlation Coefficient (r²)
Ethofumesate	0.002 - 10.0	0.999

Table 2: Detection and Quantification Limits

Parameter	Value (μg/g)
Limit of Detection (LOD)	0.001
Limit of Quantification (LOQ)	0.002

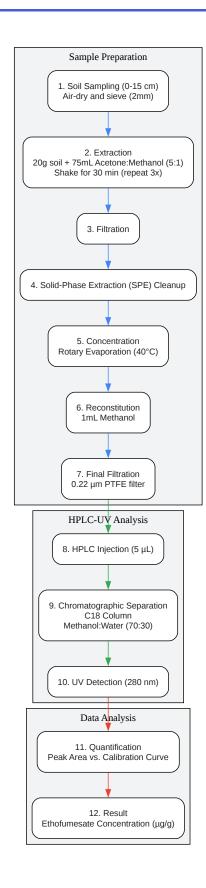
Table 3: Recovery and Precision of **Ethofumesate** in Soil

Spiked Concentration (μg/g)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)
0.005	75.58	1.55
0.05	-	-
0.10	-	-
0.25	-	-
0.50	86.04	-

Note: A comprehensive study would include recovery data for all spiked concentrations. A separate study reported recovery rates for **ethofumesate** in soil to be between 78% and 94%. Another study found recoveries in soil to range from 78.15% to 88.05%.

Experimental Workflow Diagram





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Caption: Experimental workflow for **ethofumesate** residue analysis in soil.



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